

A Comprehensive Technical Guide to Myrcenol: Physical Properties, Spectral Data, and Experimental Protocols

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Compound of Interest

Compound Name: Myrcenol

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Introduction

Myrcenol, a naturally occurring acyclic monoterpene, is a tertiary alcohol recognized for its fresh, floral, and citrus-like aroma.^[1] It is a significant constituent of essential oils from various plants, including lavender and hops.^{[1][2]} Beyond its primary application in the fragrance and flavor industries, **Myrcenol** serves as a valuable chiral starting material and intermediate in the synthesis of other fragrance compounds.^[1] This technical guide provides an in-depth overview of the physical and spectral properties of **Myrcenol**, detailed experimental protocols for its synthesis and isolation, and a visualization of its synthetic pathway.

Physical and Chemical Properties

The physical and chemical properties of **Myrcenol** are critical for its application in various scientific and industrial fields. These properties are summarized in the table below.

Property	Value	Source
IUPAC Name	2-Methyl-6-methylideneoct-7-en-2-ol	[2][3]
Synonyms	2-Methyl-6-methylene-7-octen-2-ol, Myrcenol super	[3]
CAS Number	543-39-5	[1]
Molecular Formula	C ₁₀ H ₁₈ O	[2][3]
Molecular Weight	154.25 g/mol	[1][3]
Appearance	Colorless to pale yellow viscous liquid	[1]
Boiling Point	99-100 °C @ 10 mmHg213-217 °C @ 760 mmHg	[1][3]
Density	0.85 g/cm ³	[2]
Specific Gravity	0.97300 to 0.98200 @ 25.00 °C	
Refractive Index	1.48000 to 1.48700 @ 20.00 °C	
Flash Point	88.89 °C (192.00 °F)	
Water Solubility	260.9 mg/L at 25 °C (calculated)	[1]
LogP	3.0 (estimated)	

Spectral Data

Detailed spectral data is essential for the identification and characterization of **Myrcenol**. The following tables summarize the key spectral information available.

Mass Spectrometry (MS)

Mass spectrometry data is crucial for determining the molecular weight and fragmentation pattern of **Myrcenol**.

Technique	Key Fragments (m/z) and Relative Intensities	Instrument
GC-MS (EI-B)	59 (99.99), 43 (44.09), 81 (37.59), 93 (34.47), 68 (33.33)	HITACHI M-80B

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **Myrcenol**. While a complete, assigned spectrum is not readily available in all public databases, ¹³C NMR data has been referenced.

Nucleus	Data Availability	Source
¹³ C NMR	Spectra available in databases such as SpectraBase.	[3][4]
¹ H NMR	Data for related compounds such as E-Myrcenol is available.	[5]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in **Myrcenol**.

Technique	Key Features	Instrument
FTIR	The spectrum would show characteristic peaks for O-H stretching (from the alcohol group) and C=C stretching (from the alkene groups).	Bruker IFS 85

Experimental Protocols

The following sections detail methodologies for the synthesis and isolation of **Myrcenol**.

Synthesis of Myrcenol via Deamination of Hydroxygeranyl Dialkylamine

A common method for the synthesis of **Myrcenol** involves the deamination of 7-hydroxygeranyl dialkylamine using a palladium-phosphine-cation complex catalyst.

Materials:

- 7-hydroxygeranyl dialkylamine
- Palladium-phosphine-cation complex catalyst (e.g., $[\text{Pd}(\eta\text{-allyl})(\text{dppe})]^+\text{BF}_4^-$)
- Methylene chloride (solvent)
- Nitrogen gas

Procedure:

- A reaction flask equipped with a distillation column is charged with 7-hydroxygeranyl dialkylamine.
- The atmosphere in the flask is replaced with nitrogen.
- A solution of the palladium-phosphine-cation complex catalyst in methylene chloride is added to the flask.
- The reaction mixture is heated to approximately 130-150°C under a reduced pressure of 1-50 mmHg.
- As the reaction proceeds, a mixture of **Myrcenol** and its isomer, ocimenol, will distill off.
- The distillate is collected, and **Myrcenol** can be separated and purified from ocimenol by fractional distillation.

Isolation of Myrcenol from Essential Oils by Steam Distillation

Myrcenol is a natural component of various essential oils and can be isolated using steam distillation.

Materials:

- Plant material containing **Myrcenol** (e.g., lavender flowers, hops)
- Water
- Steam distillation apparatus (distillation flask, condenser, receiving flask)
- Separatory funnel
- Organic solvent (e.g., hexane or diethyl ether)
- Anhydrous sodium sulfate

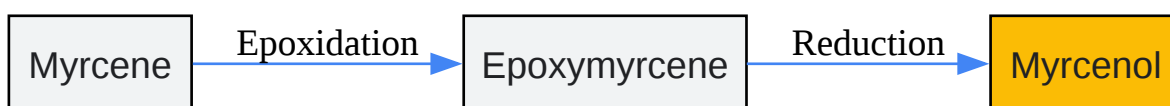
Procedure:

- The plant material is placed in the distillation flask with water.
- Steam is passed through the plant material, causing the volatile essential oils, including **Myrcenol**, to vaporize.
- The vapor mixture of water and essential oils is passed through a condenser, where it cools and liquefies.
- The resulting liquid, a mixture of water and the essential oil, is collected in the receiving flask.
- The collected distillate is transferred to a separatory funnel.
- An organic solvent is added to the separatory funnel to extract the essential oil from the water layer. The mixture is shaken gently and allowed to separate into two layers.

- The organic layer containing the dissolved essential oil is collected.
- The organic extract is dried over anhydrous sodium sulfate to remove any residual water.
- The solvent is then carefully evaporated under reduced pressure to yield the crude essential oil.
- **Myrcenol** can be further purified from the essential oil mixture using techniques such as fractional distillation or chromatography.

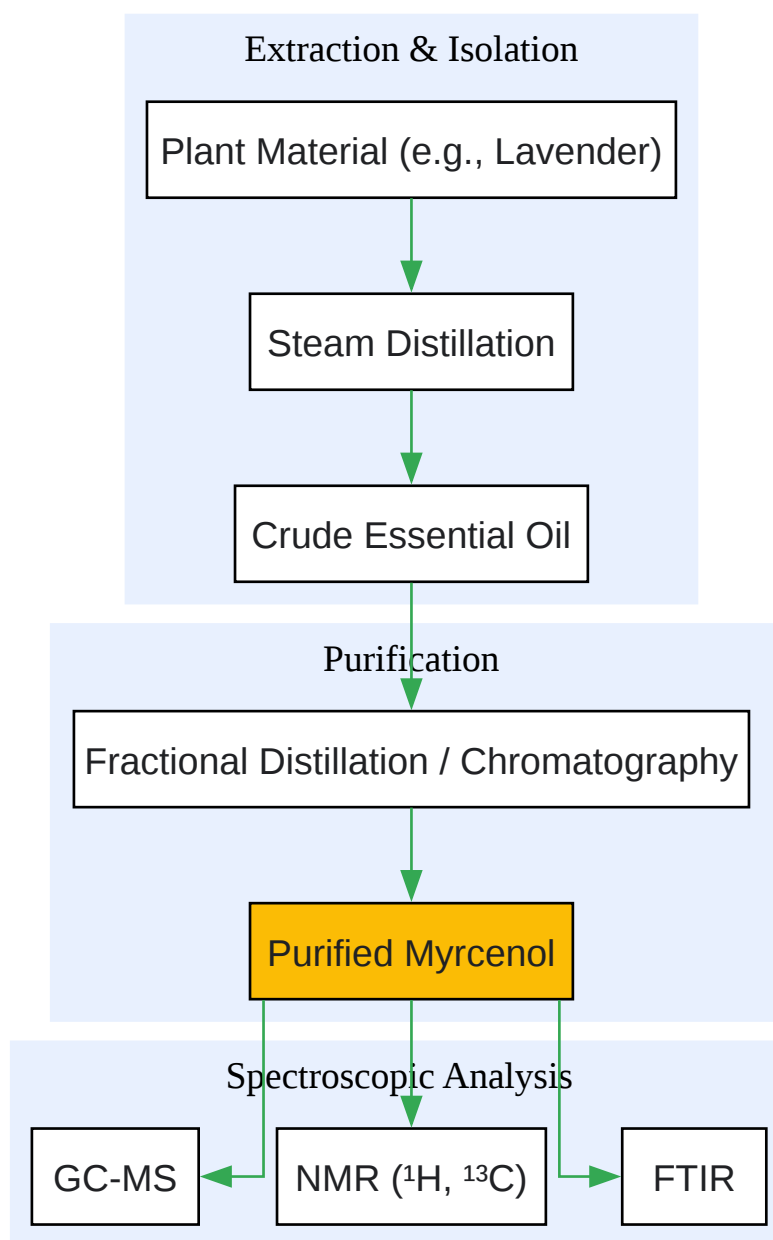
Visualizations

The following diagrams illustrate the synthetic pathway of **Myrcenol** and a general workflow for its analysis.



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Caption: A simplified synthetic pathway for **Myrcenol** starting from Myrcene.



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Caption: General workflow for the isolation and analysis of **Myrcenol** from a natural source.

Biological Activity and Applications

Myrcenol is primarily utilized as a fragrance ingredient in a wide array of products, including soaps, detergents, and perfumes, where it imparts a fresh, floral-citrus scent.^[1] While specific signaling pathways for **Myrcenol** are not extensively documented, its precursor, myrcene, has

been studied for various biological activities, including analgesic, sedative, and anti-inflammatory properties. Further research into the biological effects of **Myrcenol** itself could reveal novel therapeutic applications. As a versatile chemical intermediate, **Myrcenol** is also employed in the synthesis of other valuable fragrance compounds.^[1]

Conclusion

This technical guide has provided a detailed overview of the physical and spectral characteristics of **Myrcenol**, along with established protocols for its synthesis and isolation. The presented data and methodologies are intended to support researchers, scientists, and professionals in the fields of chemistry, pharmacology, and drug development in their work with this versatile monoterpene. The structured presentation of this information aims to facilitate easy reference and application in a laboratory setting. Further investigation into the biological activities and potential signaling pathway interactions of **Myrcenol** is warranted to explore its full therapeutic potential.

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